5-(Chloromethyl)-1-methyl-1H-indazole SMILES and InChIKey

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Compound of Interest

Compound Name:	*5-(Chloromethyl)-1-methyl-1H-indazole*
CAS No.:	*1379250-86-8*
Cat. No.:	*B11910312*

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An In-depth Technical Guide to **5-(Chloromethyl)-1-methyl-1H-indazole**: Synthesis, Properties, and Applications in Drug Discovery

Abstract

5-(Chloromethyl)-1-methyl-1H-indazole is a pivotal heterocyclic building block, engineered for its utility in medicinal chemistry and drug development. Its structure combines the privileged indazole scaffold, a known bioisostere of indole, with a reactive chloromethyl group at the C5-position. This functional handle serves as a versatile electrophilic site for introducing the indazole core into more complex molecular architectures via nucleophilic substitution. This guide provides a comprehensive technical overview of its chemical identity, a detailed exploration of its synthetic pathway from common precursors, its characteristic reactivity, and its application in the synthesis of pharmacologically active agents, particularly as inhibitors of monoacylglycerol lipase (MAGL). Safety protocols and characterization data are also discussed to provide a holistic resource for researchers and drug development professionals.

Chemical Identity and Properties

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The unambiguous identification of a synthetic intermediate is foundational to its effective use. The key identifiers and computed physical properties for **5-(Chloromethyl)-1-methyl-1H-indazole** are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	5-(Chloromethyl)-1-methyl-1H-indazole
CAS Number	1092453-73-3
Molecular Formula	$C_9H_9ClN_2$
SMILES	CN1N=CC2=C1C=C(CCl)C=C2
InChIKey	InChIKey=YJRGVJJBEBGVOM-UHFFFAOYSA-N

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	180.64 g/mol
Appearance	Off-white to light yellow solid (predicted)
Solubility	Soluble in dichloromethane, chloroform, ethyl acetate, THF
Reactivity	The chloromethyl group is a reactive electrophile
Storage	Store in a cool, dry place away from moisture and nucleophiles

Synthesis and Mechanistic Insights

The synthesis of **5-(Chloromethyl)-1-methyl-1H-indazole** is most efficiently achieved via a two-step sequence starting from a commercially available precursor. The strategy involves the

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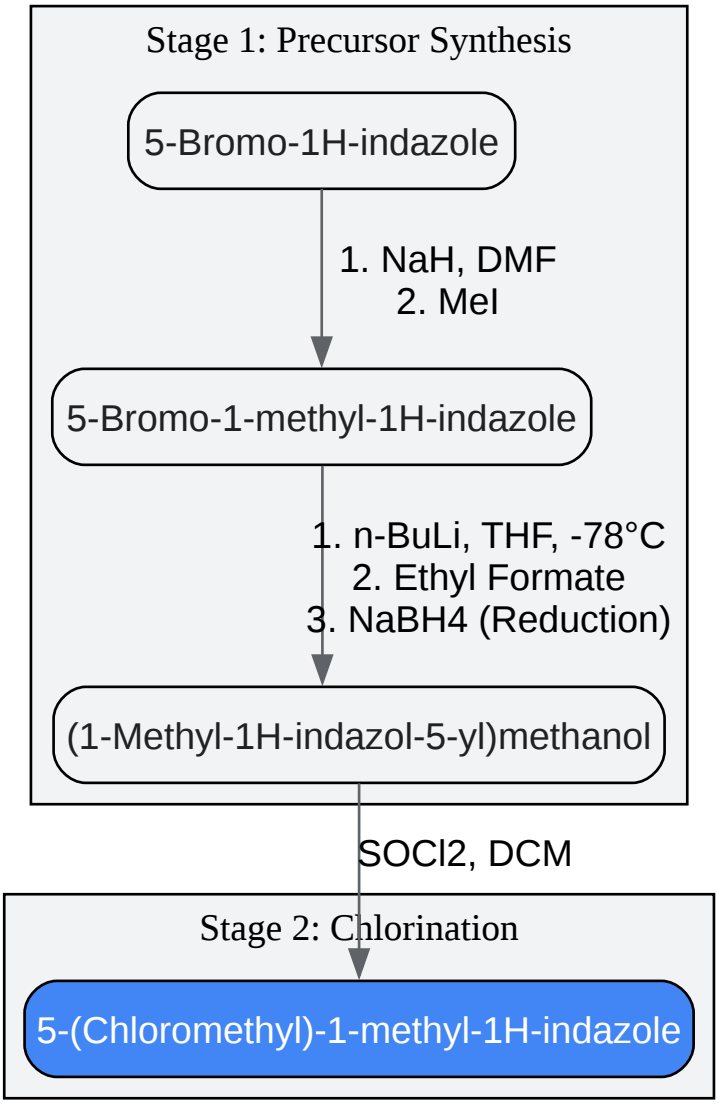
formation of the key alcohol intermediate, (1-methyl-1H-indazol-5-yl)methanol, followed by a robust chlorination reaction.

Synthetic Workflow Overview

The overall pathway leverages standard, high-yielding organic transformations. The first stage involves the regioselective N-methylation of 5-bromo-1H-indazole, followed by a metal-halogen exchange and formylation to generate an aldehyde, which is then reduced to the key alcohol intermediate. The final stage is the conversion of this primary alcohol to the target alkyl chloride.



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Caption: General two-stage synthesis of **5-(Chloromethyl)-1-methyl-1H-indazole**.

Experimental Protocol: Synthesis of (1-Methyl-1H-indazol-5-yl)methanol

This protocol is adapted from procedures described in patent literature for the synthesis of key intermediates for MAGL inhibitors.[1][2]

- Step 1: N-Methylation. To a solution of 5-bromo-1H-indazole in an anhydrous polar aprotic solvent like DMF, add sodium hydride (NaH, 1.1 eq.) portion-wise at 0°C. After gas evolution ceases, add methyl iodide (MeI, 1.2 eq.) and allow the reaction to warm to room temperature. The reaction is monitored by TLC until completion. Workup involves quenching with water and extraction with ethyl acetate. The organic layer is dried and concentrated to yield 5-bromo-1-methyl-1H-indazole.

- Step 2: Lithiation and Formylation. Dissolve 5-bromo-1-methyl-1H-indazole (1.0 eq.) in anhydrous THF and cool the solution to -78°C under an inert atmosphere (e.g., Argon). Add n-butyllithium (n-BuLi, 1.1 eq.) dropwise. The resulting lithiated species is then quenched by the addition of ethyl formate (1.0 eq.).

- Step 3: Reduction. Without purification, the crude aldehyde from the previous step is dissolved in methanol and cooled to 0°C. Sodium borohydride ($NaBH_4$, 1.5 eq.) is added portion-wise. The reaction is stirred until the aldehyde is fully consumed. The reaction is quenched, and the product is extracted to yield (1-methyl-1H-indazol-5-yl)methanol, which can be purified by column chromatography.

Experimental Protocol: Chlorination to Yield the Final Product

The conversion of a primary alcohol to a chloromethyl group is a classic transformation. The use of thionyl chloride ($SOCl_2$) is advantageous as the byproducts (SO_2 and HCl) are gaseous, simplifying purification.

- Objective: To convert the hydroxyl group of (1-methyl-1H-indazol-5-yl)methanol into a chloride.

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- Materials:
  - (1-Methyl-1H-indazol-5-yl)methanol
  - Thionyl chloride ($SOCl_2$)
  - Anhydrous Dichloromethane (DCM)
  - Pyridine (catalytic amount, optional)
  - Saturated sodium bicarbonate solution
  - Brine
  - Anhydrous sodium sulfate
- Procedure:
  - Dissolve (1-methyl-1H-indazol-5-yl)methanol (1.0 eq.) in anhydrous DCM in a round-bottom flask under an inert atmosphere and cool to 0°C in an ice bath.
  - Add thionyl chloride (1.2-1.5 eq.) dropwise to the stirred solution. A catalytic amount of pyridine can be added to facilitate the reaction.
  - Allow the reaction to stir at 0°C for 30 minutes and then warm to room temperature, monitoring progress by TLC.
  - Upon completion, carefully quench the reaction by slowly adding it to a stirred, cold saturated solution of sodium bicarbonate.
  - Separate the organic layer, and wash successively with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
  - If necessary, purify the product via flash column chromatography on silica gel.

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- Causality: The reaction proceeds via the formation of a chlorosulfite ester intermediate. The chloride ion, released from the decomposition of this intermediate, then acts as a nucleophile in an S_n2 reaction to displace the chlorosulfite group, yielding the desired alkyl chloride with the liberation of SO_2 and HCl gas.

Reactivity and Applications in Medicinal Chemistry

The synthetic value of **5-(Chloromethyl)-1-methyl-1H-indazole** lies in the high reactivity of its chloromethyl group, which makes it an excellent electrophilic building block.

The Privileged Indazole Scaffold

The indazole ring is considered a "privileged scaffold" in medicinal chemistry.[3] It is a bioisostere of indole and phenol, often conferring improved metabolic stability and pharmacokinetic properties.[3] Its ability to act as both a hydrogen bond donor and acceptor allows for versatile interactions with biological targets. Several FDA-approved drugs, such as the kinase inhibitor Axitinib, feature the indazole core, highlighting its importance in drug design.[3]

Role as a Key Intermediate for MAGL Inhibitors

Recent research has identified **5-(Chloromethyl)-1-methyl-1H-indazole** and its precursors as key intermediates in the synthesis of potent and selective inhibitors of monoacylglycerol lipase (MAGL).[1][4] MAGL is a serine hydrolase that degrades the endocannabinoid 2-arachidonoylglycerol (2-AG).[1] Inhibiting MAGL increases 2-AG levels in the brain, offering a promising therapeutic strategy for neurological disorders, including anxiety, depression, and neurodegenerative diseases, without the side effects associated with direct cannabinoid receptor agonists.[1][4]

The chloromethyl group allows for the facile attachment of the indazole moiety to various molecular frameworks, a crucial step in building libraries of potential MAGL inhibitors for structure-activity relationship (SAR) studies.

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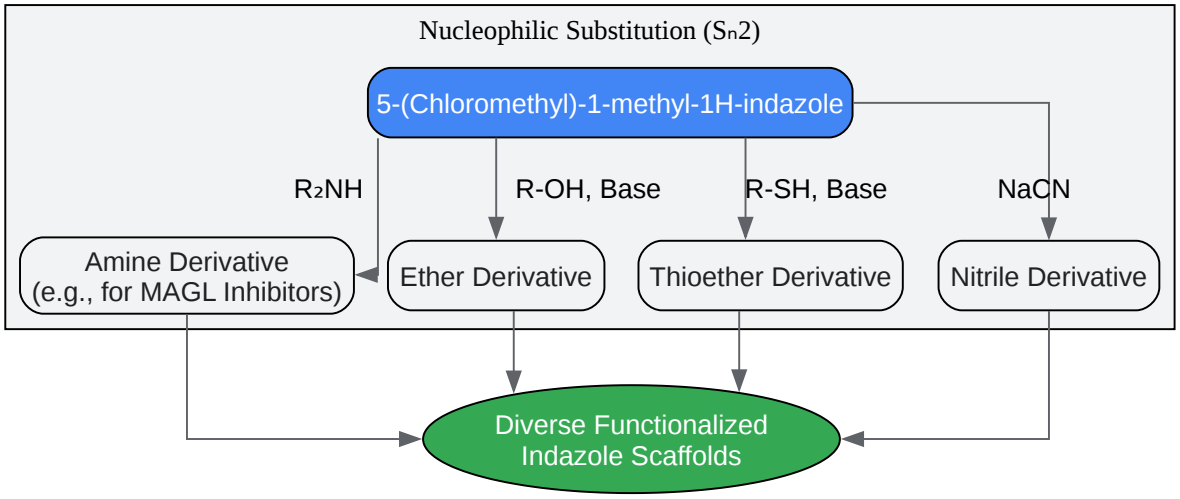

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Caption: Reactivity of the chloromethyl group with various nucleophiles.

Spectroscopic Characterization

Confirmation of the structure and purity of **5-(Chloromethyl)-1-methyl-1H-indazole** is typically achieved through standard spectroscopic methods.

- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons on the indazole ring, a singlet for the N-methyl group (approx. 4.0 ppm), and a key singlet for the chloromethyl (-CH_2Cl) protons (approx. 4.6-4.8 ppm).
- ^{13}C NMR: The carbon spectrum will show distinct signals for the aromatic carbons, the N-methyl carbon, and the chloromethyl carbon.
- Mass Spectrometry: The mass spectrum (e.g., LCMS) should show a molecular ion peak $[M+H]^+$ corresponding to the calculated mass, along with a characteristic isotopic pattern for the presence of one chlorine atom.

Safety and Handling

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As a reactive alkylating agent, **5-(Chloromethyl)-1-methyl-1H-indazole** requires careful handling to minimize exposure and ensure laboratory safety.

- Hazard Classification: While a specific, universally adopted GHS classification is not available, compounds of this class (benzylic-type chlorides) are typically classified as irritants, potentially corrosive, and harmful if swallowed or inhaled. They should be treated as potential lachrymators and alkylating agents.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
  - Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile).
  - Respiratory Protection: Handle only in a well-ventilated fume hood to avoid inhalation of dust or vapors.
- Handling and Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong bases, nucleophiles, and oxidizing agents.
- First Aid Measures:
  - Inhalation: Move to fresh air. Seek medical attention if symptoms persist.
  - Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.

Conclusion

5-(Chloromethyl)-1-methyl-1H-indazole is a high-value synthetic intermediate whose utility is derived from the strategic combination of a privileged heterocyclic core and a versatile reactive functional group. Its role in the construction of advanced drug candidates, particularly for

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targeting the endocannabinoid system, underscores its importance to the drug discovery and development community. The synthetic pathways are robust and scalable, relying on well-understood chemical principles. Proper handling and characterization are essential for its successful and safe application in the laboratory.

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